

Pharmaceutical intermediates containing 4-fluoro-3-methylaniline structure

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Compound of Interest

Compound Name: *N*-(cyclopropylmethyl)-4-fluoro-3-methylaniline

CAS No.: 1341914-66-6

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Technical Monograph: 4-Fluoro-3-methylaniline A Critical Intermediate for Type II Kinase Inhibitor Design

Executive Summary

4-Fluoro-3-methylaniline (also known as 5-amino-2-fluorotoluene) is a privileged pharmacophore in modern medicinal chemistry. It is primarily utilized as a building block for Type II kinase inhibitors, where it serves as the "tail" moiety in diaryl urea or amide scaffolds.

The structural synergy of this intermediate is twofold:

- **Electronic Modulation:** The fluorine atom at the para-position (relative to the aniline nitrogen's original attachment point in the parent toluene) exerts a strong inductive electron-withdrawing effect (-I), modulating the pKa of the amine and the hydrogen-bond donor capability of downstream amides/ureas.

- **Steric & Metabolic Control:** The meta-methyl group provides a specific steric vector that can fill hydrophobic pockets (e.g., the allosteric "selectivity pocket" in kinases) while simultaneously blocking potential metabolic oxidation at the benzylic position if it were unsubstituted.

Chemical Profile & Properties^{[1][2][3][4][5][6]}

Property	Specification
CAS Number	452-69-7
IUPAC Name	4-Fluoro-3-methylaniline
Synonyms	5-Amino-2-fluorotoluene; 3-Methyl-4-fluoroaniline
Molecular Formula	C ₇ H ₈ FN
Molecular Weight	125.14 g/mol
Appearance	Off-white to light brown crystalline solid
Melting Point	34–38 °C
Boiling Point	85–86 °C (at 9 mmHg)
pKa (Conjugate Acid)	~3.8 (Lower than aniline due to F-substitution)
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water

Synthesis of the Intermediate

The industrial preparation of 4-fluoro-3-methylaniline relies on the regioselective nitration of 2-fluorotoluene followed by reduction. This route is preferred over starting from 4-fluoroaniline due to the directing effects required to install the methyl group.

Step 1: Regioselective Nitration

Reaction: 2-Fluorotoluene + HNO₃/H₂SO₄ → 2-Fluoro-5-nitrotoluene

- **Rationale:** The fluorine atom is an ortho/para director (due to resonance lone pair donation), and the methyl group is also an ortho/para director.

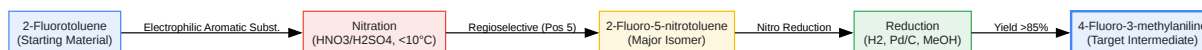
- Regiochemistry:
 - Position 5 (para to F, meta to Me) is electronically favored.
 - Position 4 (para to Me, meta to F) is less favored due to the strong directing power of F.
 - Position 3 (ortho to F) is sterically crowded.
 - Result: The 5-nitro isomer is the major product (>90% selectivity under optimized conditions).

Step 2: Reduction

Reaction: 2-Fluoro-5-nitrotoluene + H₂/Pd-C (or Fe/NH₄Cl) → 4-Fluoro-3-methylaniline

- Protocol Choice: Catalytic hydrogenation is cleaner for pharmaceutical grades (avoiding iron residues), but iron/acid reduction is robust for cost-effective bulk manufacturing.

Synthesis Workflow Diagram



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Figure 1: Synthetic route for 4-fluoro-3-methylaniline starting from 2-fluorotoluene.

Pharmaceutical Application: Type II Kinase Inhibitors

This aniline is a key reagent in synthesizing Diaryl Urea kinase inhibitors (analogous to Sorafenib or Regorafenib). In these drugs, the urea linker binds to the Asp-Phe-Gly (DFG) motif in the kinase activation loop, locking the protein in an inactive conformation (DFG-out).

The Role of 4-Fluoro-3-methylaniline: It forms the "hydrophobic tail" that occupies the allosteric pocket created by the DFG-out shift. The 3-methyl group provides a crucial hydrophobic anchor, while the 4-fluoro group modulates metabolic stability.

Experimental Protocol: Urea Formation

Objective: Synthesis of a diaryl urea via isocyanate coupling. Reaction: 4-Fluoro-3-methylaniline + Aryl Isocyanate → Diaryl Urea

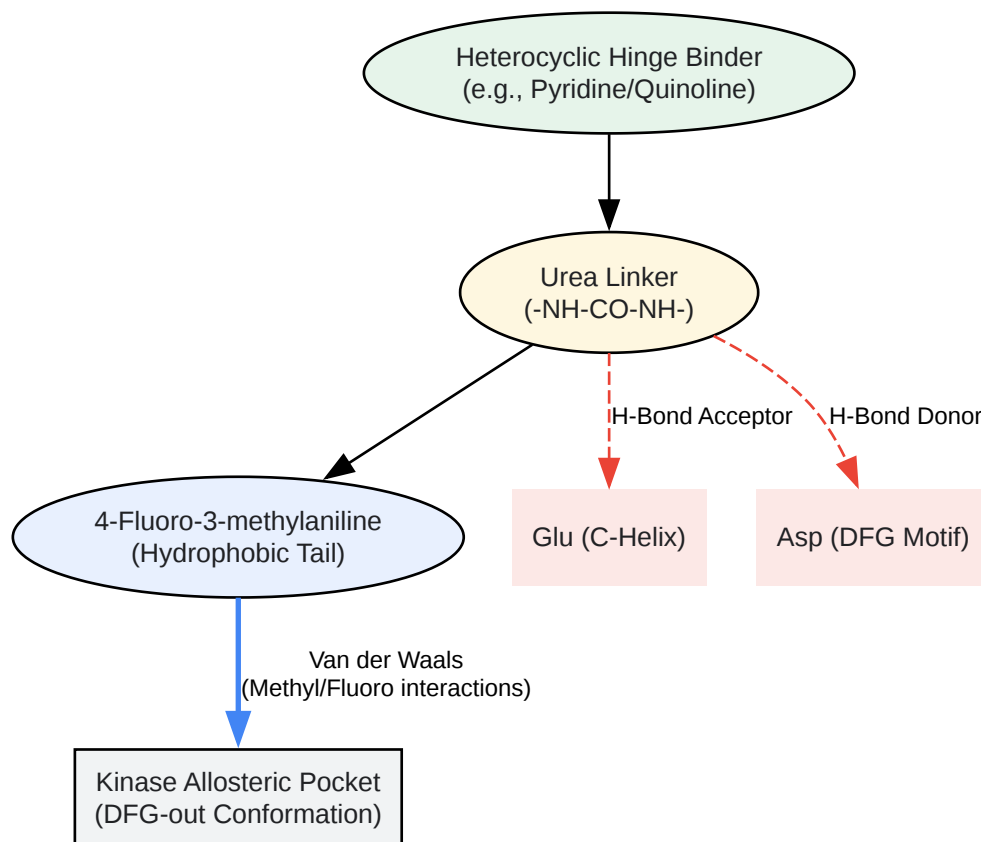
Materials:

- 4-Fluoro-3-methylaniline (1.0 eq)
- Target Aryl Isocyanate (e.g., 4-chloro-3-(trifluoromethyl)phenyl isocyanate) (1.0 eq)
- Dichloromethane (DCM) (Anhydrous)
- Triethylamine (Catalytic, optional)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with 4-Fluoro-3-methylaniline (10 mmol) and anhydrous DCM (50 mL). Maintain under N₂ atmosphere.
- Addition: Cool the solution to 0°C. Add the Aryl Isocyanate (10 mmol) dropwise over 15 minutes.
 - Note: The reaction is exothermic. Control temperature to prevent side reactions (e.g., biuret formation).
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–12 hours.
 - Monitoring: Check progress via TLC (Hexane:EtOAc 7:3) or LC-MS. The urea product typically precipitates out of DCM.
- Work-up:
 - If precipitate forms: Filter the solid, wash with cold DCM (2 x 10 mL), and dry under vacuum.
 - If soluble: Concentrate solvent to ~10 mL, add Hexane to induce precipitation, then filter.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography if necessary.

Mechanism of Action (Kinase Binding)



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Figure 2: Pharmacophore mapping of the aniline moiety within a Type II Kinase Inhibitor binding site.

Quality Control & Safety

Impurity Profiling

When sourcing or synthesizing this intermediate, specific regioisomers must be controlled:

- Isomer A: 2-Fluoro-4-methylaniline (Result of nitration at position 4).
- Isomer B: 4-Fluoro-2-methylaniline (Starting material impurity).
- Detection: GC-MS is preferred over HPLC for isomeric separation due to the volatility and similar polarity of the isomers.

Safety & Handling (E-E-A-T)

- Hazards: Toxic by inhalation and ingestion. Causes skin irritation (H315) and serious eye irritation (H319).
- Handling: Use only in a chemical fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store under inert gas (Argon/Nitrogen) to prevent oxidation of the amine, which leads to darkening (formation of azo/azoxy species).

References

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Sources

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